

# Essential Safety and Logistical Information for Handling Estragole-d4

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## Compound of Interest

Compound Name: Estragole-d4

Cat. No.: B12371814

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For researchers, scientists, and drug development professionals, the safe and effective handling of specialized chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the handling of **Estragole-d4**, including operational and disposal plans. The following procedural guidance is designed to directly answer specific operational questions and build trust by providing value beyond the product itself.

## Quantitative Data Summary

The following table summarizes key quantitative data for Estragole, the parent compound of **Estragole-d4**. The toxicological and physical properties are expected to be very similar for the deuterated analogue.

Property	Value	Source
Molecular Formula	C10H8D4O	N/A
Molecular Weight	152.25 g/mol	N/A
Appearance	Colorless to pale yellow liquid	[1][2][3]
Odor	Sweet, anise-like	[3]
Boiling Point	215-216 °C	[1]
Flash Point	81-90 °C	
Density	~0.965 g/mL at 25 °C	
Solubility	Insoluble in water; soluble in ethanol and oils	
Acute Oral Toxicity (LD50, rat)	1008–2000 mg/kg bw	
Acute Oral Toxicity (LD50, mouse)	~1250 mg/kg bw	
Acute Dermal Toxicity (LD50, rabbit)	>5000 mg/kg	

## Experimental Protocols: Handling and Disposal of Estragole-d4

### Personal Protective Equipment (PPE)

When handling **Estragole-d4**, the following personal protective equipment is mandatory to ensure personal safety and prevent exposure.

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.
- Body Protection: A lab coat or other protective clothing should be worn.

- **Respiratory Protection:** If working outside of a fume hood or in a poorly ventilated area, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

## Handling Procedures

**Estragole-d4**, like many deuterated compounds, is hygroscopic and may be sensitive to atmospheric moisture, which can lead to isotopic exchange. Therefore, it is crucial to handle it under a dry, inert atmosphere (e.g., nitrogen or argon) whenever possible.

Step-by-Step Handling Protocol:

- **Preparation:** Before opening the container, allow it to equilibrate to room temperature to prevent condensation.
- **Inert Atmosphere:** If possible, conduct all transfers and manipulations of **Estragole-d4** inside a glove box or under a gentle stream of inert gas.
- **Dispensing:** Use clean, dry glassware and syringes for all transfers.
- **Storage:** Store **Estragole-d4** in a tightly sealed container, in a cool, dry, and well-ventilated area away from strong oxidizing agents. For long-term storage, refrigeration at 2-8 °C is recommended.
- **Spill Management:** In case of a small spill, absorb the liquid with an inert material (e.g., sand or earth) and collect it in a suitable container for disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.

## Disposal Plan

All waste containing **Estragole-d4**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

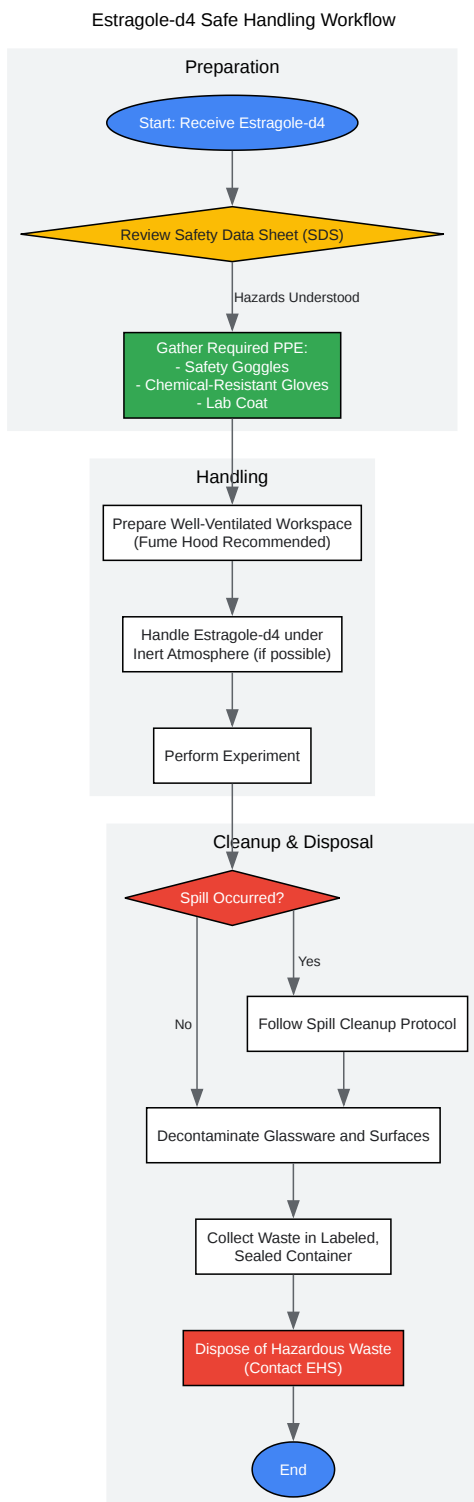
Step-by-Step Disposal Protocol:

- **Waste Collection:** Collect all **Estragole-d4** waste in a clearly labeled, sealed container. Do not mix it with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.

- Labeling: The waste container must be labeled with the words "Hazardous Waste" and the full chemical name "**Estragole-d4**".
- Storage of Waste: Store the waste container in a designated satellite accumulation area until it is collected by EHS personnel.
- Disposal: The final disposal of **Estragole-d4** waste must be conducted by a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.

## Visualized Workflow

The following diagram illustrates the key decision points and procedural flow for the safe handling of **Estragole-d4**.



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### Estragole-d4 Safe Handling Workflow

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## References

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